

# GSK2837808A stability in solution and storage conditions

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## Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B607809

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## Technical Support Center: GSK2837808A

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GSK2837808A**, a potent inhibitor of lactate dehydrogenase A (LDHA).

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK2837808A**?

A1: Proper storage is crucial to maintain the integrity of **GSK2837808A**. Recommendations vary depending on whether the compound is in solid form or in solution.

- Solid Form (Powder): Store at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).<sup>[1]</sup>
- Stock Solutions: For stock solutions, it is recommended to store aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.<sup>[1]</sup> One supplier suggests that stock solutions are stable for up to 3 months at -20°C.<sup>[2]</sup> To minimize freeze-thaw cycles, it is advisable to prepare single-use aliquots.

Q2: What solvents can I use to dissolve **GSK2837808A**?

A2: **GSK2837808A** exhibits good solubility in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).<sup>[3]</sup> It is reported to be insoluble in water and ethanol.<sup>[4]</sup> For cell

culture experiments, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it with the aqueous culture medium to the final working concentration.

Q3: My **GSK2837808A** is not dissolving properly. What can I do?

A3: If you encounter solubility issues, consider the following troubleshooting steps:

- Use Fresh, Anhydrous DMSO: The presence of moisture in DMSO can significantly reduce the solubility of **GSK2837808A**.<sup>[4]</sup> Always use fresh, high-quality, anhydrous DMSO.
- Sonication: Gentle sonication can help to break down aggregates and facilitate dissolution.<sup>[5]</sup>
- Warming: Gently warming the solution to 37°C may improve solubility. It is recommended to pre-warm both the stock solution and the diluent before mixing to prevent precipitation.<sup>[5]</sup>
- Vortexing: Vigorous vortexing can also aid in dissolving the compound.

Q4: Can I store my working solutions of **GSK2837808A**?

A4: It is highly recommended to prepare working solutions fresh for each experiment.<sup>[4]</sup> The stability of **GSK2837808A** in aqueous media at low concentrations for extended periods has not been extensively documented. For in vivo studies, mixed formulations should be used immediately.<sup>[4]</sup>

## Troubleshooting Guides

### Issue 1: Precipitation of **GSK2837808A** in Cell Culture Media

- Problem: The compound precipitates out of solution when added to the cell culture medium.
- Possible Cause 1: The final concentration of DMSO in the medium is too low to maintain solubility.
- Solution 1: While it is important to keep DMSO concentrations low to avoid cellular toxicity (typically below 0.5%), ensure that the initial dilution from the stock solution is not too large. A serial dilution approach might be helpful.

- Possible Cause 2: The compound has limited solubility in the aqueous environment of the culture medium.
- Solution 2: After diluting the DMSO stock into the medium, mix it thoroughly and immediately add it to the cells. Avoid letting the diluted solution stand for extended periods. Pre-warming the culture medium to 37°C before adding the compound can also help.[\[5\]](#)

## Issue 2: Inconsistent Experimental Results

- Problem: Variability in experimental outcomes when using **GSK2837808A**.
- Possible Cause 1: Degradation of the compound due to improper storage.
- Solution 1: Review your storage procedures. Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from light.[\[2\]](#) Avoid repeated freeze-thaw cycles of stock solutions.
- Possible Cause 2: Inaccurate concentration of the stock solution.
- Solution 2: Recalibrate your balance before weighing the compound. Ensure the compound is fully dissolved in the initial stock solution.
- Possible Cause 3: Instability of the compound in the experimental setup.
- Solution 3: Prepare fresh dilutions for each experiment. Minimize the time the compound spends in aqueous solutions before being used.

## Data Presentation

### Table 1: Solubility of **GSK2837808A** in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	30 - 102	46.2 - 157.01	Use of fresh, moisture-free DMSO is recommended.[3][4][5][6] Sonication may be required.[5]
DMF	30	46.2	
DMSO:PBS (pH 7.2) (1:2)	0.33	0.51	Limited solubility in aqueous solutions.
Water	Insoluble	Insoluble	
Ethanol	Insoluble / Slightly Soluble	Insoluble / Slightly Soluble	[3][4]

**Table 2: Recommended Storage Conditions for GSK2837808A**

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1][5]
4°C	2 years[1]	
Stock Solution (in DMSO)	-20°C	Up to 1 year[1] (or 3 months)
-80°C	Up to 2 years[1] (or 1 year)	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh out the desired amount of **GSK2837808A** powder (Molecular Weight: 649.62 g/mol ) using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh 6.496 mg.

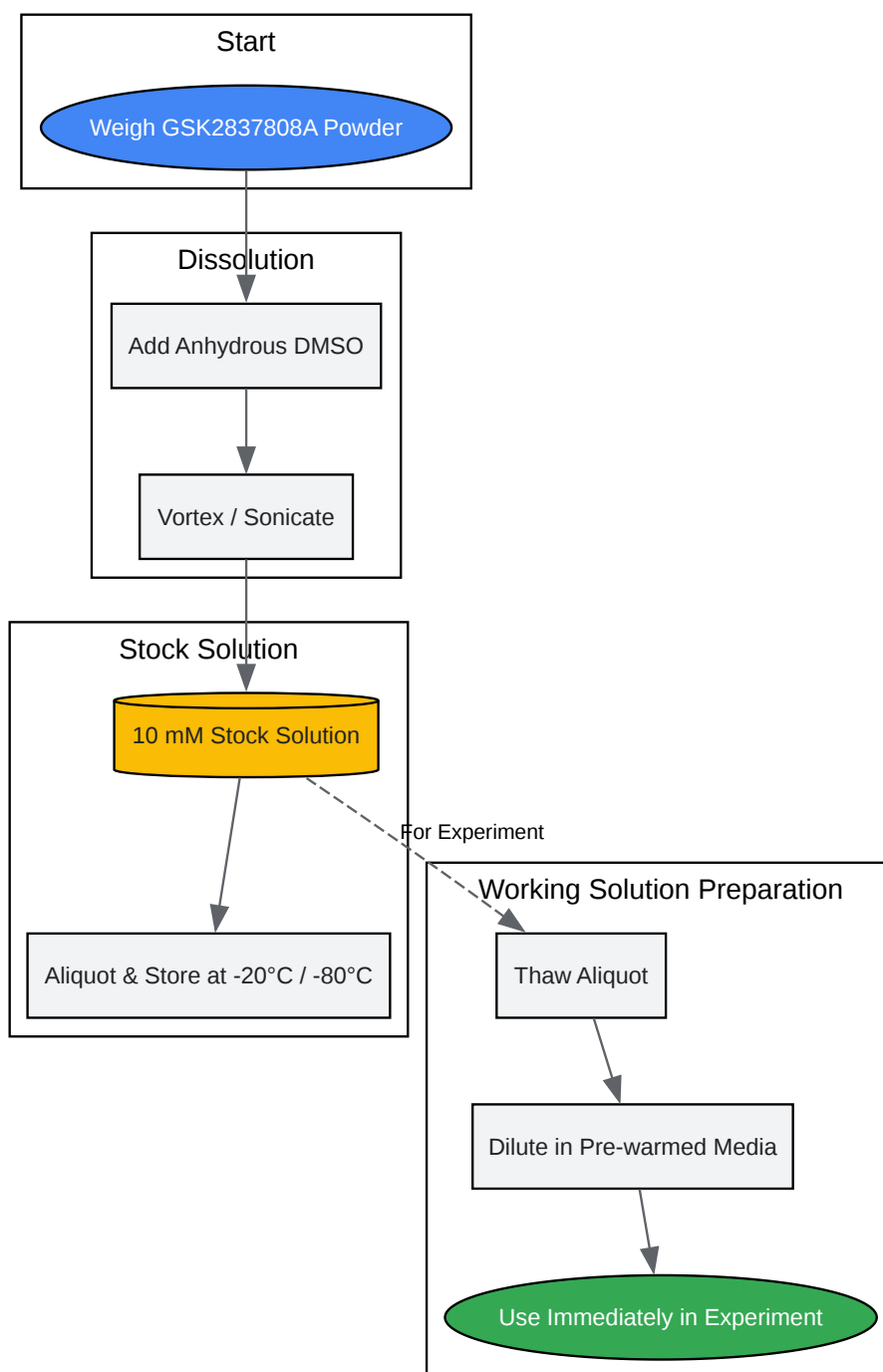
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. If necessary, use a sonicator bath for a few minutes to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

#### Protocol 2: Preparation of Working Solution for Cell-Based Assays

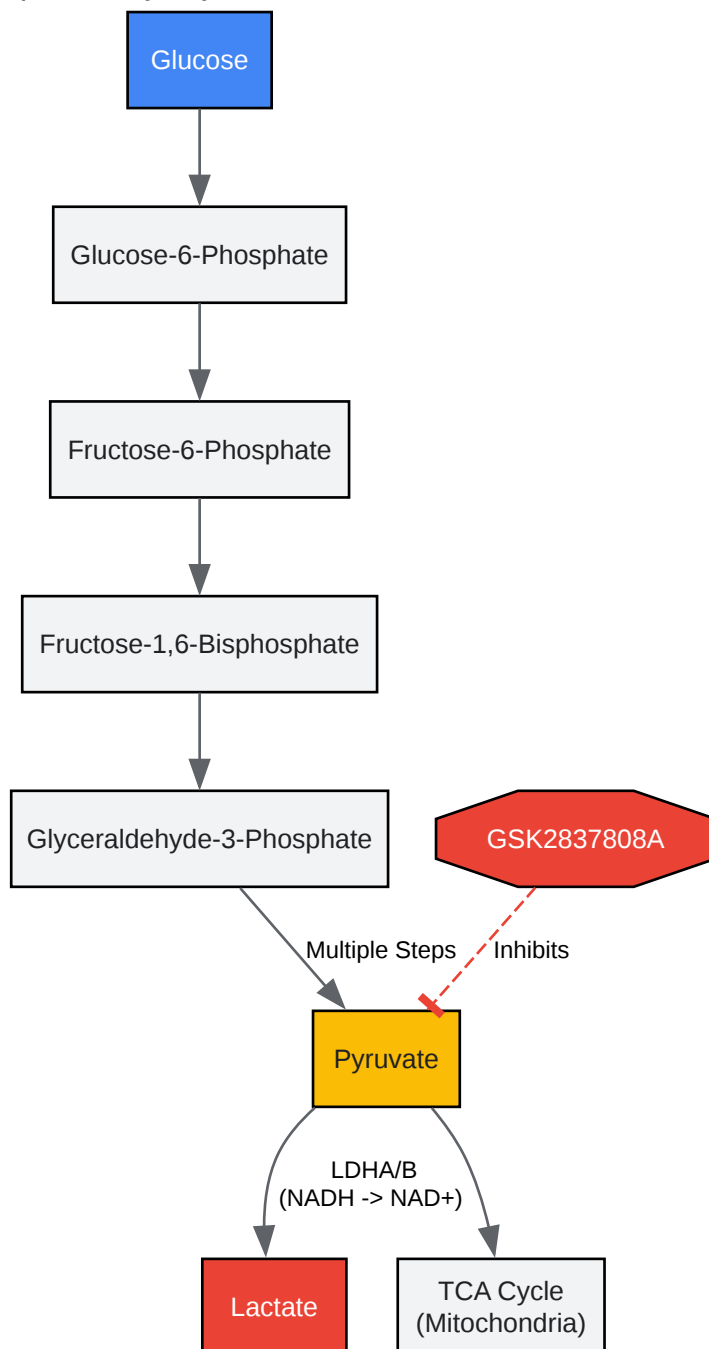
- **Thawing:** Thaw a single-use aliquot of the 10 mM DMSO stock solution at room temperature.
- **Pre-warming:** Pre-warm the cell culture medium to 37°C.
- **Dilution:** Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. For example, to achieve a 10  $\mu$ M final concentration, you could add 1  $\mu$ L of the 10 mM stock to 1 mL of medium.
- **Mixing and Application:** Gently mix the final working solution by inverting the tube and immediately add it to your cell culture plates.

## Visualizations

## GSK2837808A Solution Preparation Workflow

[Click to download full resolution via product page](#)Caption: Workflow for preparing **GSK2837808A** solutions.

## Simplified Glycolysis and Lactate Fermentation Pathway

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Caption: Inhibition of LDHA by **GSK2837808A** in glycolysis.

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